Technical Guide: Z-Ala-Ala-Leu-pNA (CAS 61043-33-2)

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Compound of Interest

Compound Name:	*Z-Ala-ala-leu-pna*
CAS No.:	*61043-33-2*
Cat. No.:	*B1453119*

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High-Precision Substrate for Subtilisin and Neutral Protease Kinetics[1]

Executive Summary

Z-Ala-Ala-Leu-pNA (CAS 61043-33-2) is a chromogenic tripeptide substrate designed for the specific quantification of serine proteases (specifically the Subtilisin family) and certain neutral metalloproteases.[1] Its utility lies in the specific cleavage of the amide bond between the C-terminal Leucine and the para-nitroanilide (pNA) reporter group.[1] Upon hydrolysis, the release of free pNA results in a distinct colorimetric shift, quantifiable at 405–410 nm.

This guide moves beyond basic product data, offering a rigorous framework for assay development, kinetic validation, and troubleshooting, tailored for researchers requiring high-fidelity enzymatic data.

Physicochemical Profile

The stability and solubility of **Z-Ala-Ala-Leu-pNA** are dictated by its hydrophobic N-terminal protection (Benzyloxycarbonyl, or "Z" group) and the peptide backbone.[1]

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Property	Specification
Chemical Name	N-Benzyloxycarbonyl-L-alanyl-L-alanyl-L-leucine-4-nitroanilide
CAS Number	61043-33-2
Molecular Formula	$C_{26}H_{33}N_5O_5$
Molecular Weight	527.57 g/mol
Appearance	White to off-white powder
Solubility	Soluble in organic solvents (DMSO, DMF, Methanol); Sparingly soluble in pure water.[1][2]
Purity Standard	≥ 98% (HPLC)
Storage	-20°C (Desiccated). Protect from light and moisture.

Mechanistic Action

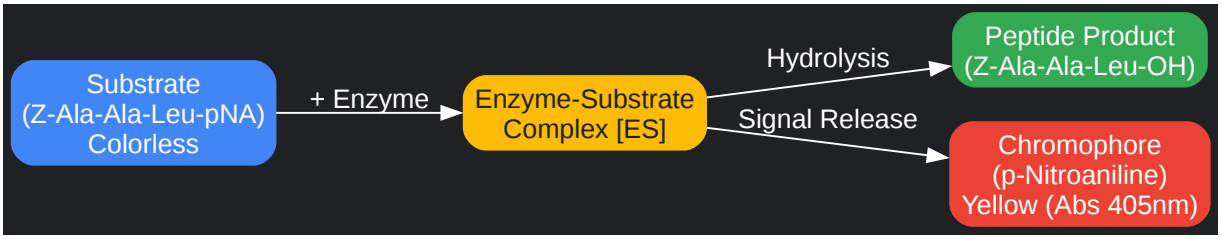
The assay relies on the proteolytic hydrolysis of the anilide bond. The enzyme recognizes the hydrophobic Leucine residue at the P1 position (Schechter and Berger nomenclature).

Reaction Pathway[1]

- Recognition: The enzyme's S1 pocket binds the Leucine side chain.
- Acylation: The catalytic triad (or metal ion) attacks the carbonyl carbon of the Leu-pNA bond.
- Release:p-Nitroaniline is released.[1][3] While the substrate is colorless, free pNA is yellow with a molar extinction coefficient (

) of ~8,800–10,500 $M^{-1}cm^{-1}$ at 405 nm (pH dependent).

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Figure 1: Proteolytic hydrolysis mechanism. The enzyme cleaves the amide bond, liberating the pNA chromophore for detection.

Enzymatic Specificity & Applications

Unlike broad-spectrum substrates (e.g., Casein), **Z-Ala-Ala-Leu-pNA** offers sequence specificity.[1]

- Subtilisins (Serine Proteases): Highly active against Subtilisin Carlsberg and Subtilisin BPN'. The Ala-Ala-Leu sequence mimics the hydrophobic preference of the subtilisin S1-S4 binding pockets.[1]
- Neutral Metalloproteases: Effective for enzymes like Thermolysin, which prefer bulky hydrophobic residues (Leu, Phe) at the P1 position.

Expert Insight: While specific, this substrate can still be cleaved by chymotrypsin-like enzymes at high concentrations.[1] Always run a "No-Enzyme" control to account for spontaneous hydrolysis and a "Specific Inhibitor" control (e.g., PMSF for serine proteases) to validate the signal source.

Assay Development & Optimization

Solvent Handling (The "Crash-Out" Risk)

Z-Ala-Ala-Leu-pNA is hydrophobic.[1] Direct addition to aqueous buffer will cause micro-precipitation, leading to erratic scattering data rather than true absorbance.

- Protocol: Dissolve stock (e.g., 100 mM) in 100% DMSO or DMF.

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- Working Solution: Dilute the organic stock into the assay buffer only immediately before use. Keep final DMSO concentration < 5% (v/v) to avoid denaturing the enzyme.

The "Inner Filter" Effect

At high concentrations (>1 mM), the substrate itself may absorb UV/Vis light or cause turbidity.

- Validation: Perform a linearity check. Dilute the substrate serially without enzyme; absorbance should remain near baseline (0.0–0.05 OD). If baseline Abs > 0.1, reduce concentration or switch to a higher-grade DMSO.[1]

pH Sensitivity of pNA

The extinction coefficient of pNA changes with pH.

- Fact: pNA is protonated at low pH (colorless).
- Requirement: Assays must be performed at pH > 6.0 (optimally pH 7.5–8.5) to ensure pNA exists in its yellow, unprotonated form.

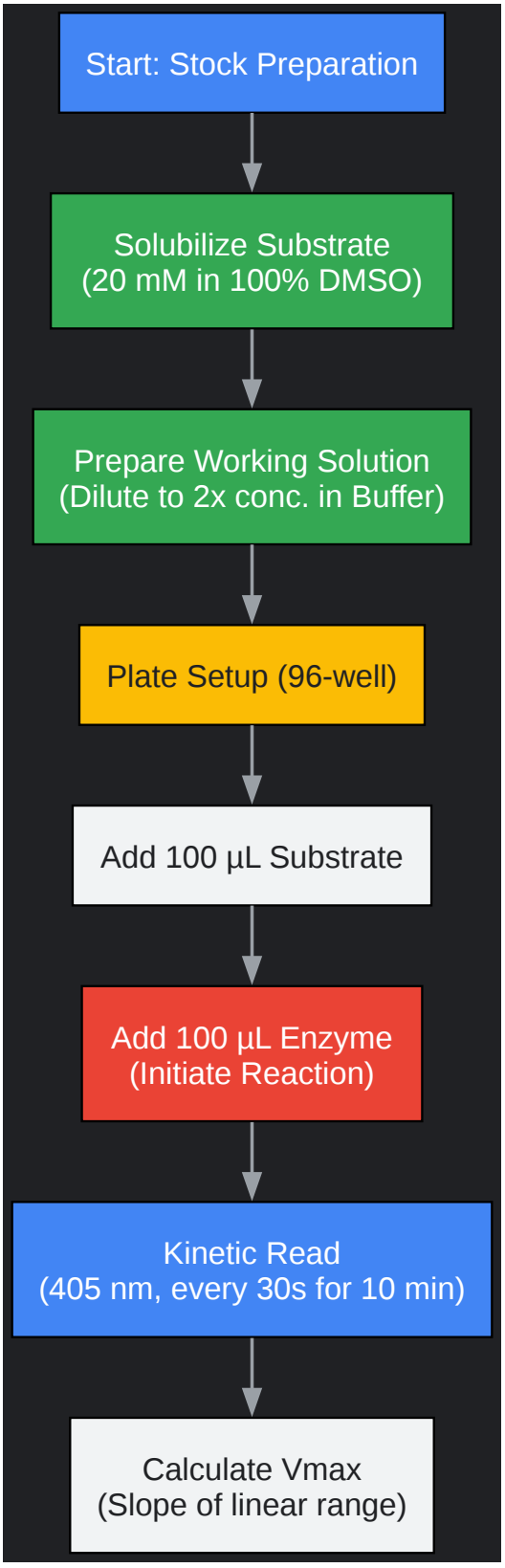
Standardized Kinetic Protocol

This protocol is designed for a 96-well microplate format but scales to cuvettes.[1]

Reagents:

- Assay Buffer: 50 mM Tris-HCl, 10 mM $CaCl_2$, pH 8.0 (Calcium stabilizes subtilisins).
- Substrate Stock: 20 mM **Z-Ala-Ala-Leu-pNA** in DMSO.
- Enzyme: Reconstituted in Assay Buffer.

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Figure 2: Step-by-step kinetic assay workflow for microplate readers.

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Step-by-Step Procedure:

- Pre-incubation: Pipette 100 µL of Assay Buffer (Blank) or Enzyme solution into wells. Incubate at 25°C or 37°C for 5 minutes.
- Substrate Preparation: Dilute the 20 mM DMSO stock to 2 mM using Assay Buffer (this is 2x the final concentration). Note: This solution may be slightly cloudy; mix vigorously.
- Initiation: Add 100 µL of the 2 mM Substrate solution to the wells (Final Conc: 1 mM substrate, 10 mM $CaCl_2$, 50 mM Tris).
- Measurement: Immediately place in a plate reader. Measure Absorbance at 405 nm in kinetic mode (intervals of 20–30 seconds) for 10–15 minutes.
- Quantification: Determine the slope (

) of the linear portion of the curve.

Data Analysis & Calculation

To convert Absorbance/min into specific activity (Units/mg), use the Beer-Lambert Law.[4]

[1]

- : Slope of the reaction.
- : Total assay volume (e.g., 0.2 mL).
- : Extinction coefficient of pNA.[5] Recommended: 9,600 $M^{-1}cm^{-1}$ (verify with a standard curve).
- : Pathlength (0.5 cm for 200 µL in standard 96-well plate; 1.0 cm for cuvette).
- : Volume of enzyme added (e.g., 0.1 mL).

Troubleshooting & Self-Validating Systems

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Observation	Root Cause	Corrective Action
High Background (t=0)	Spontaneous hydrolysis or poor substrate quality.[1]	Check stock storage. Substrate should be clear in DMSO. If yellow before enzyme addition, discard.
Non-Linear Kinetics	Substrate depletion or Enzyme instability.[1]	Reduce enzyme concentration. Ensure <10% of substrate is consumed during the measurement window.
Precipitation	Substrate concentration too high for aqueous buffer.[1]	Reduce final substrate concentration to < 0.5 mM or increase DMSO to 5-10% (if enzyme tolerates).[1]
No Activity	pH too low (pNA colorless).[1]	Verify Buffer pH is > 7.0. pNA is colorless at acidic pH.

References

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